

# Safe Disposal of MRS2279 Diammonium: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: MRS2279 diammonium

Cat. No.: B1676834

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For researchers, scientists, and drug development professionals utilizing **MRS2279 diammonium**, a selective P2Y1 receptor antagonist, ensuring its proper disposal is a critical component of laboratory safety and regulatory compliance. While a specific, detailed Safety Data Sheet (SDS) with comprehensive disposal instructions for **MRS2279 diammonium** is not publicly available, established general procedures for the disposal of laboratory research chemicals provide a clear framework for its safe management.

## Immediate Safety and Disposal Procedures

The primary directive for the disposal of **MRS2279 diammonium**, as with most research chemicals, is to handle it as hazardous waste and arrange for its collection by a licensed environmental waste management service. The P-phrase "P501: Dispose of contents/ container to an approved waste disposal plant" serves as a general guideline.

Below are step-by-step instructions for the proper disposal of **MRS2279 diammonium** in a laboratory setting:

Step 1: Personal Protective Equipment (PPE) Before handling **MRS2279 diammonium**, ensure you are wearing appropriate PPE, including:

- Safety goggles
- Chemical-resistant gloves

- A laboratory coat

#### Step 2: Waste Segregation

- Do not mix **MRS2279 diammonium** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Keep solid waste (e.g., contaminated vials, weighing paper, pipette tips) separate from liquid waste (e.g., unused solutions).

#### Step 3: Waste Container and Labeling

- Use a dedicated, sealable, and chemically resistant container for **MRS2279 diammonium** waste.
- Clearly label the container with the following information:
  - "Hazardous Waste"
  - "**MRS2279 diammonium**"
  - The approximate quantity of the waste
  - The date the waste was first added to the container
  - Your name and laboratory contact information

#### Step 4: Storage of Waste

- Store the sealed waste container in a designated, secure area, away from incompatible chemicals.
- Ensure the storage area is well-ventilated.

#### Step 5: Arrange for Disposal

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.
- Do not attempt to dispose of **MRS2279 diammonium** down the drain or in regular trash.

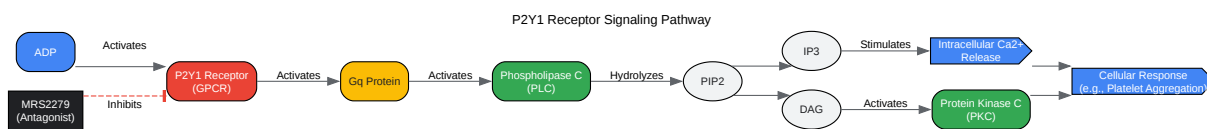
## Chemical and Physical Properties

A summary of the available quantitative data for **MRS2279 diammonium** is provided in the table below for easy reference.

| Property            | Value   |
|---------------------|---|
| Chemical Name       | (1R,2S)-4-[2-Chloro-6-(methylamino)-9H-purin-9-yl]-2-(phosphonooxy)bicyclo[3.1.0]hexane-1-methanol dihydrogen phosphate ester diammonium salt |
| Molecular Formula   | C <sub>13</sub> H <sub>18</sub> ClN <sub>5</sub> O <sub>8</sub> P <sub>2</sub> ·2NH <sub>3</sub>  |
| Molecular Weight    | 503.78 g/mol  |
| Purity              | ≥98% (HPLC)   |
| Storage Temperature | -20°C   |

## P2Y1 Receptor Signaling Pathway

MRS2279 is a selective antagonist of the P2Y1 receptor, a Gq-coupled G protein-coupled receptor (GPCR). The activation of the P2Y1 receptor by its endogenous ligand, adenosine diphosphate (ADP), initiates a well-defined signaling cascade. The diagram below illustrates this pathway.



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### P2Y1 Receptor Signaling Cascade

## Experimental Protocols

Detailed experimental protocols that include specific disposal procedures for **MRS2279 diammonium** are not readily available in the public domain. Researchers should develop a comprehensive experimental plan that incorporates the general chemical waste disposal procedures outlined above and is compliant with their institution's safety protocols. Always consult with your institution's EHS office for guidance on specific experimental waste streams.

- To cite this document: BenchChem. [Safe Disposal of MRS2279 Diammonium: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1676834#mrs2279-diammonium-proper-disposal-procedures\]](https://www.benchchem.com/product/b1676834#mrs2279-diammonium-proper-disposal-procedures)

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